

1-Butanol physicochemical properties for solvent applications

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Compound of Interest

Compound Name: 1-Butanol

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1-Butanol for Solvent Applications: A Technical Guide

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **1-butanol**, a versatile solvent with significant applications across the chemical, pharmaceutical, and biotechnology sectors. This document details its key characteristics, outlines standardized experimental protocols for their determination, and offers a logical framework for solvent selection in research and development.

Core Physicochemical Properties of 1-Butanol

1-Butanol (n-butanol) is a primary alcohol with a four-carbon linear chain. Its utility as a solvent is derived from a unique balance of polarity, hydrogen bonding capability, and miscibility with a wide range of organic solvents.^{[1][2]} The following table summarizes its principal physicochemical properties.

Table 1: Core Physicochemical Properties of **1-Butanol**

Property	Value	Units	Conditions
General			
Molecular Formula	C ₄ H ₁₀ O	-	-
Molecular Weight	74.12	g/mol	-
Appearance	Colorless Liquid	-	Standard
Odor	Alcoholic, Banana-like	-	-
Thermal Properties			
Boiling Point	117.7	°C	1 atm
Melting Point	-89.8	°C	1 atm
Flash Point	35 - 38	°C	Closed Cup
Autoignition Temperature	340	°C	1 atm
Physical Properties			
Density	0.810	g/cm ³	at 20 °C
Refractive Index (n _D)	1.399	-	at 20 °C
Viscosity	2.573	mPa·s	at 25 °C
Vapor Pressure	6.7	hPa	at 20 °C
Solubility			
Solubility in Water	7.3 - 7.9	g/100 mL	at 25 °C
Water in 1-Butanol	20.1	% by weight	at 20 °C

References:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Solvent Characteristics

The effectiveness of **1-butanol** as a solvent is defined by several key parameters that influence its interaction with solutes. It is considered a solvent of intermediate polarity, capable of

dissolving a wide range of both polar and non-polar compounds.[\[6\]](#)[\[7\]](#) This versatility makes it a valuable tool in extraction, chromatography, and reaction chemistry.[\[8\]](#)[\[9\]](#)

Table 2: Key Solvent Parameters for **1-Butanol**

Parameter	Value / Description	Significance in Solvent Applications
Polarity	Polar Protic	The hydroxyl (-OH) group allows for hydrogen bonding, making it a protic solvent capable of solvating both anions and cations. [6] [7] The four-carbon chain imparts significant non-polar character.
Log P (Octanol/Water)	0.84	Indicates moderate lipophilicity, making it effective for extracting moderately non-polar compounds from aqueous solutions. [2]
Dipole Moment	1.66	D
Miscibility	Miscible with many organic solvents (alcohols, ethers, acetone). [1] [2]	Allows for its use in mixed-solvent systems to fine-tune polarity and solvating power.

Experimental Protocols for Property Determination

Accurate determination of physicochemical properties is critical for solvent selection and process design. The following sections outline standardized methodologies for key properties of **1-butanol**.

3.1. Boiling Point Determination (Distillation Method)

The boiling point is a fundamental property for solvent purification and for defining the conditions of a chemical reaction. A common method for its determination is simple distillation.[\[10\]](#)[\[11\]](#)

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[\[12\]](#)
- Apparatus: Distilling flask, condenser, receiving flask, thermometer, and a heating source.
- Procedure:
 - A sample of the liquid (e.g., **1-butanol**) is placed in the distilling flask.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor.
 - The liquid is heated, and as it boils, the vapor rises, passes into the condenser, is cooled, and collects in the receiving flask.
 - The temperature is recorded when it stabilizes during the distillation of the pure liquid. This stable temperature is the boiling point.[\[11\]](#)

3.2. Density Measurement (Digital Density Meter)

Density is crucial for converting between mass and volume measurements and for quality control. The ASTM D4052 standard describes a precise method using a digital density meter.[\[5\]](#)
[\[13\]](#)

- Principle: A small volume of the liquid is introduced into an oscillating U-shaped tube. The change in the oscillation frequency of the tube caused by the mass of the sample is measured. This frequency change is directly related to the density of the liquid.[\[3\]](#)
- Apparatus: Digital density meter with an oscillating U-tube, temperature control, and a means for sample injection (manual syringe or automated sampler).
- Procedure:
 - The instrument is calibrated using two standards of known density, typically dry air and pure water.
 - The sample of **1-butanol** is injected into the clean, dry U-tube, ensuring no air bubbles are present.[\[5\]](#)

- The instrument maintains a constant temperature and measures the oscillation period of the U-tube containing the sample.
- The density is automatically calculated from the measured oscillation period using the calibration data.[\[3\]](#)

3.3. Flash Point Determination (Pensky-Martens Closed Cup)

The flash point is a critical safety parameter, indicating the lowest temperature at which a liquid can form an ignitable mixture with air. The ASTM D93 standard is a widely used method.[\[1\]](#)[\[4\]](#)
[\[14\]](#)

- Principle: A sample is heated in a closed cup at a controlled rate while being stirred. An ignition source is periodically applied to the vapor space above the liquid surface. The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.[\[14\]](#)[\[15\]](#)
- Apparatus: Pensky-Martens closed-cup tester (manual or automated), which includes a brass test cup, a lid with a shutter mechanism for introducing an ignition source, a stirrer, and a temperature probe.[\[4\]](#)
- Procedure:
 - A specified volume of **1-butanol** is placed into the test cup.
 - The cup is heated at a constant, prescribed rate, and the sample is stirred.
 - At regular temperature intervals, the stirring is stopped, and the ignition source is applied by opening the shutter.
 - The test is continued until a distinct flash is observed inside the cup. The temperature at which this occurs is recorded as the flash point.[\[15\]](#)

3.4. Viscosity Measurement (Rotational Viscometer)

Viscosity describes a fluid's resistance to flow and is important for applications involving fluid transfer, mixing, and coating. ASTM D2196 is a standard method for determining rheological

properties using a rotational viscometer.[16]

- Principle: A spindle of a specific geometry is rotated at a constant speed within the sample liquid. The torque required to overcome the viscous drag of the fluid is measured. This torque is proportional to the dynamic viscosity of the liquid.[17]
- Apparatus: Rotational viscometer with a selection of spindles, a sample container, and a temperature-controlled bath.
- Procedure:
 - The appropriate spindle and rotational speed are selected based on the expected viscosity of **1-butanol**.
 - The sample is placed in the container, and the temperature is allowed to equilibrate.
 - The spindle is immersed in the liquid to a specified depth.
 - The motor is started, and the spindle rotates. The instrument measures the torque.
 - The viscosity reading is taken once the value has stabilized. For low-viscosity liquids like **1-butanol**, a special double-gap measuring system may be required for accuracy.[17]

3.5. Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a useful property for identifying a pure compound and assessing its purity.

- Principle: An Abbe refractometer operates on the principle of total internal reflection. It measures the critical angle at which light is completely reflected from the interface between a prism of high refractive index and the sample liquid. This critical angle is directly related to the refractive index of the sample.[2][9]
- Apparatus: Abbe refractometer, a light source (often a sodium lamp or LED), and a means for temperature control.
- Procedure:

- A few drops of the **1-butanol** sample are placed on the surface of the lower prism.[\[2\]](#)
- The prisms are closed, and the light source is switched on.
- The user looks through the eyepiece and adjusts the instrument to bring the boundary line between the light and dark fields into sharp focus and align it with the crosshairs.[\[18\]](#)
- The refractive index is read directly from the instrument's calibrated scale. Temperature control is crucial as the refractive index is temperature-dependent.[\[2\]](#)

3.6. Solubility and Partition Coefficient (Shake Flask Method)

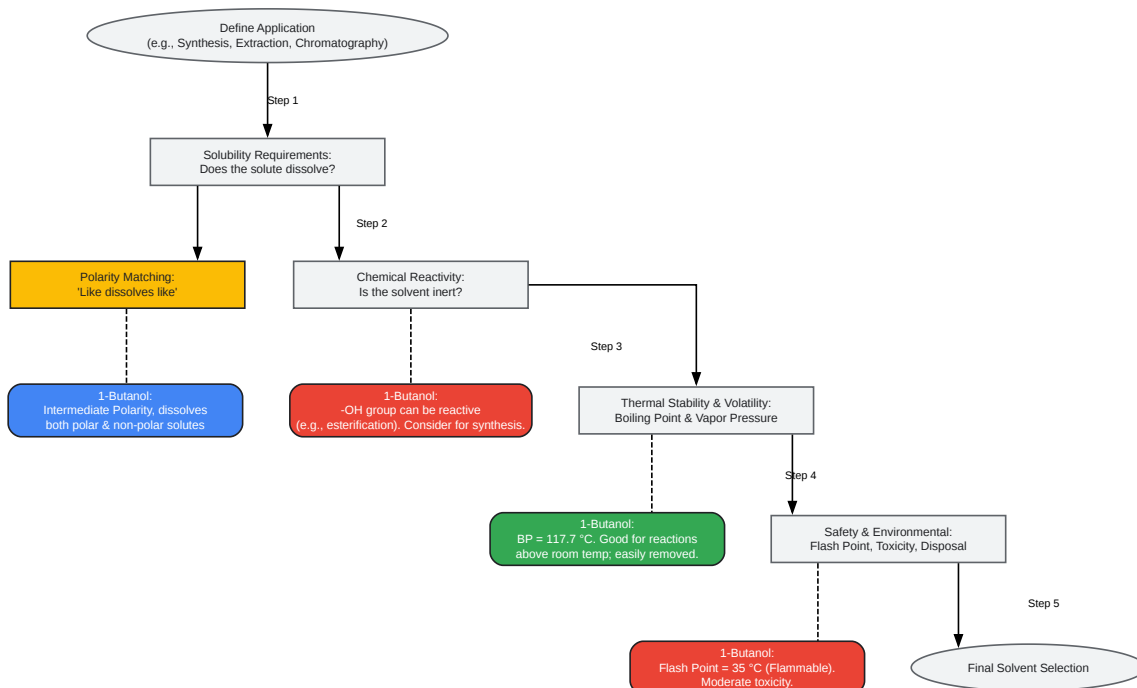
Understanding a solvent's solubility characteristics is fundamental to its application in extractions and formulations. The octanol-water partition coefficient (Log P) is a key measure of a substance's hydrophobicity. The OECD 107 guideline describes the shake flask method for its determination.[\[7\]](#)[\[19\]](#)

- Principle: A known amount of the solute (in this case, **1-butanol** would be the solvent, but this method determines the partitioning of a solute between **1-butanol** and water) is added to a mixture of 1-octanol and water. The mixture is agitated until equilibrium is reached, allowing the solute to distribute between the two immiscible phases. The concentration of the solute in each phase is then measured.[\[19\]](#)
- Apparatus: Separatory funnel or centrifuge tubes, shaker, centrifuge, and an analytical instrument (e.g., GC, HPLC, or UV-Vis spectrophotometer) to measure the concentration of the solute.
- Procedure:
 - 1-Octanol and water are pre-saturated with each other.
 - A volume of each phase is added to a vessel along with the test substance.
 - The vessel is shaken at a constant temperature until equilibrium is achieved.[\[7\]](#)
 - The phases are separated, typically by centrifugation.

- The concentration of the test substance in both the 1-octanol and water phases is determined analytically.
- The partition coefficient (P_{ow}) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.^[19] The value is typically reported as its base-10 logarithm (Log P).

Logical Workflow for Solvent Selection

The selection of an appropriate solvent is a critical decision in experimental design and process development. The following diagram illustrates a logical workflow, highlighting key decision points where the properties of **1-butanol** would be considered.



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